

Introduction: The Analytical Imperative for Modified Amino Acids

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Compound of Interest

Compound Name: *Boc-D-Tyr(3-Cl)-OH.DCHA*

Cat. No.: *B7957209*

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Boc-D-Tyr(3-Cl)-OH.DCHA is a critical non-natural amino acid derivative used in solid-phase peptide synthesis (SPPS) to introduce residues with unique structural and electronic properties. The incorporation of a chloro-group on the tyrosine ring can significantly influence peptide conformation, receptor binding affinity, and metabolic stability. Consequently, verifying the purity and identity of this building block is paramount to ensure the integrity of the final peptide product. High-Performance Liquid Chromatography (HPLC) stands as the gold-standard technique for this purpose, offering high resolution and quantitative accuracy.^[1] This guide will elucidate the factors governing its retention behavior and provide a robust analytical framework.

Section 1: Physicochemical Properties & Their Influence on HPLC Retention

The retention time (t_R) of a molecule in RP-HPLC is primarily dictated by its hydrophobicity. The structure of **Boc-D-Tyr(3-Cl)-OH.DCHA** presents several key features that collectively determine its interaction with the nonpolar stationary phase (typically C18).

- **Boc Protecting Group:** The tert-butyloxycarbonyl (Boc) group is inherently bulky and hydrophobic, significantly increasing the nonpolar character of the amino acid and, therefore,

its retention time compared to the unprotected form.^[2]

- **3-Chloro Substituent:** The chlorine atom on the phenolic ring further enhances the molecule's hydrophobicity. This halogenation increases the molecule's overall lipophilicity, leading to a stronger interaction with the C18 stationary phase and a longer retention time relative to its non-chlorinated counterpart, Boc-D-Tyr-OH.
- **Dicyclohexylamine (DCHA) Salt:** The molecule is supplied as a dicyclohexylamine salt. In the acidic mobile phase commonly used for RP-HPLC (e.g., containing trifluoroacetic acid - TFA), this salt dissociates. The protonated DCHA cation will elute very early, likely near the void volume, while the Boc-D-Tyr(3-Cl)-OH analyte is retained and analyzed. The primary analytical focus is on the protected amino acid moiety.
- **Aromatic Ring:** The inherent hydrophobicity of the tyrosine side chain's phenyl ring contributes significantly to its retention on a C18 column.

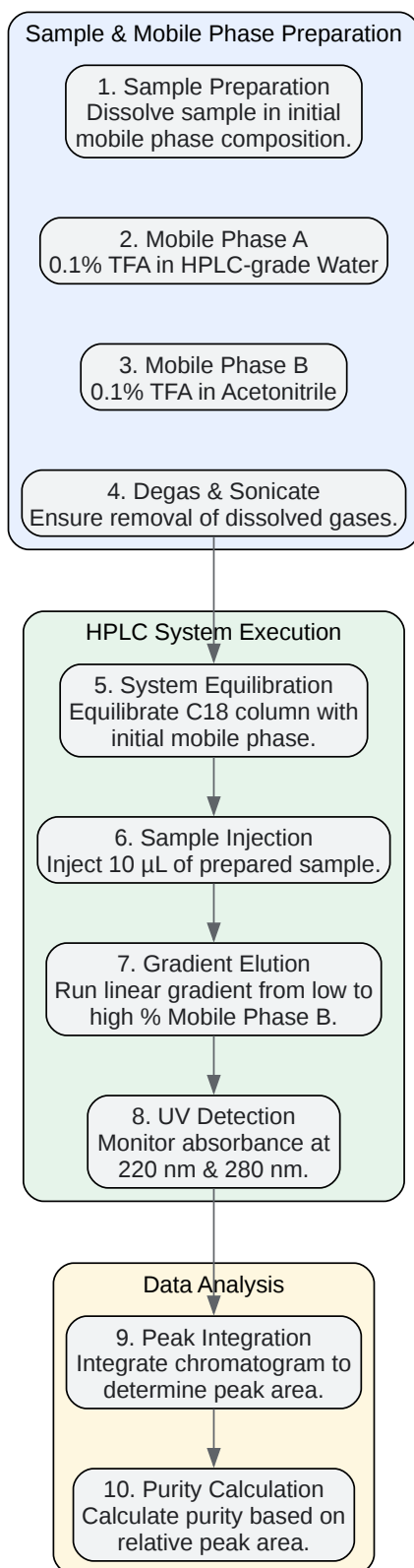
Understanding these structural contributions allows for a predictive assessment of the compound's chromatographic behavior.

Feature	Chemical Group	Formula (Analyte)	Molecular Weight (Analyte)	Expected Impact on RP-HPLC Retention Time
Analyte	Boc-3-chloro-D-tyrosine	C ₁₄ H ₁₈ ClNO ₅	315.75 g/mol	Baseline for comparison
Counter-ion	Dicyclohexylamine	C ₁₂ H ₂₃ N	181.32 g/mol	Elutes near void volume, not retained
Full Compound	Boc-D-Tyr(3-Cl)-OH.DCHA	C ₁₄ H ₁₈ ClNO ₅ · C ₁₂ H ₂₃ N	497.1 g/mol ^[3]	N/A (dissociates in mobile phase)

Section 2: A Validated Protocol for RP-HPLC Purity Analysis

This section details a robust, self-validating protocol for the analysis of **Boc-D-Tyr(3-Cl)-OH.DCHA**. The causality behind each parameter selection is explained to provide a deeper understanding of the method's integrity.

Experimental Workflow Diagram





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Sources

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